

Application Notes & Protocols: Azo Coupling Reaction Conditions for Aromatic Amines

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Compound of Interest

Compound Name: 4,4'-Diamino-2-methylazobenzene

Cat. No.: B1605504

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Introduction

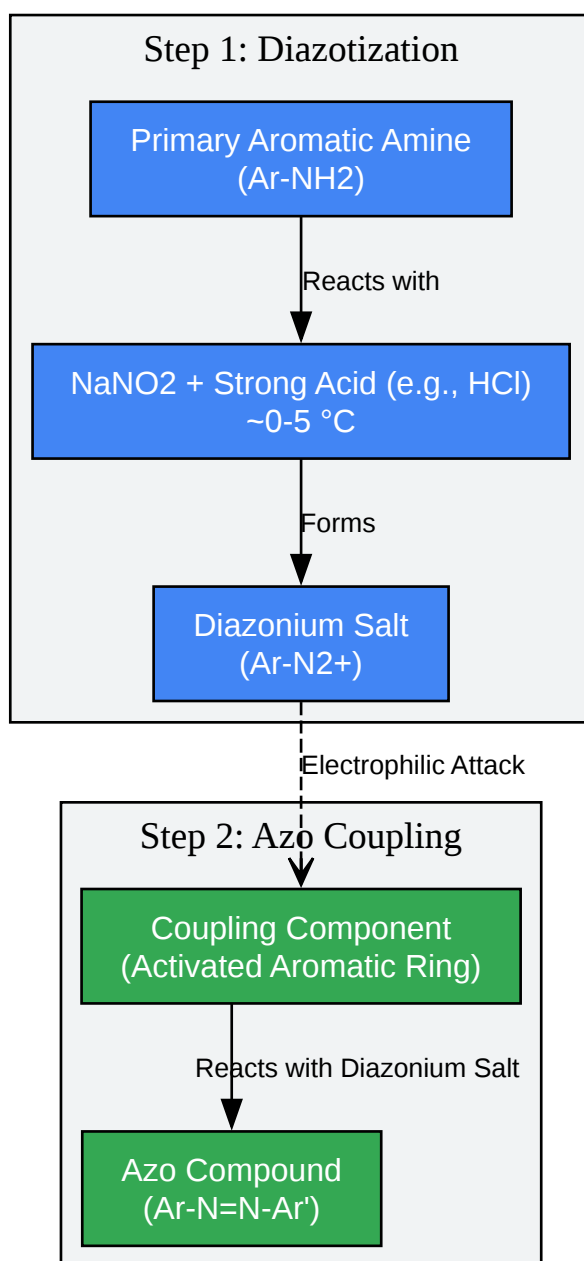
The azo coupling reaction is a cornerstone of synthetic organic chemistry, primarily used for the synthesis of azo compounds, which feature the characteristic $-N=N-$ functional group.[1] This reaction is an electrophilic aromatic substitution where a diazonium salt acts as the electrophile and reacts with an electron-rich aromatic compound, such as an aromatic amine or a phenol.[2] [3] The resulting azo compounds have extended conjugated systems, which cause them to be brightly colored.[4] Consequently, they are widely used as dyes and pigments in various industries, including textiles, food, and pharmaceuticals.[3][5] The synthesis is typically a two-step process: the diazotization of a primary aromatic amine, followed by the coupling of the resulting diazonium salt with a suitable coupling agent.

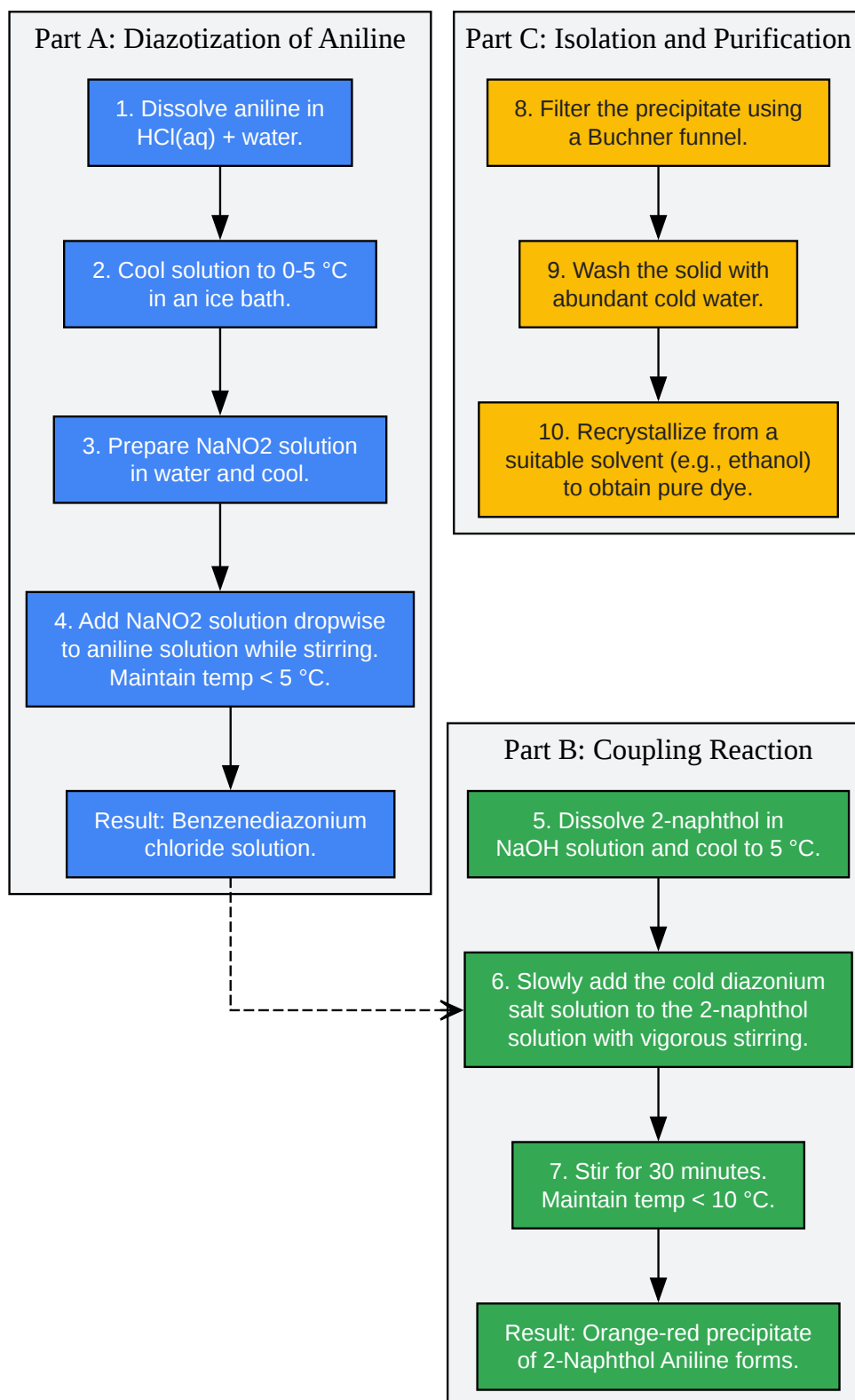
Reaction Mechanism and Workflow

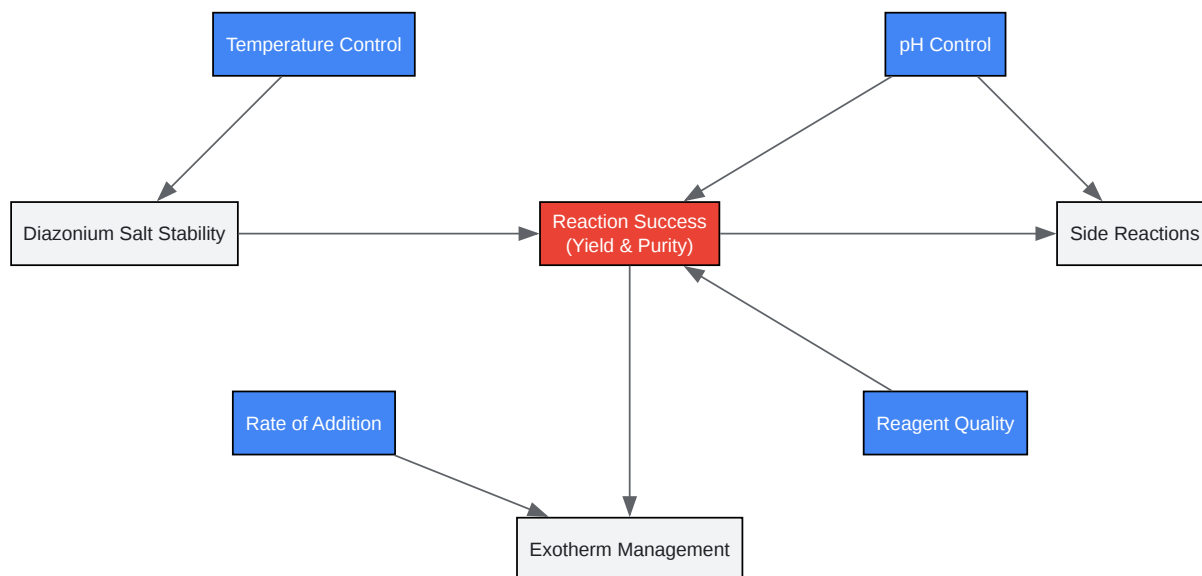
The overall process involves two distinct stages:

- **Diazotization:** A primary aromatic amine is treated with nitrous acid (HNO_2), typically generated in situ from sodium nitrite (NaNO_2) and a strong acid like hydrochloric acid (HCl), to form a diazonium salt.[6]
- **Azo Coupling:** The electrophilic diazonium salt is then reacted with an activated aromatic compound (the coupling component). The substitution usually occurs at the para position of

the activating group.[\[2\]](#)[\[7\]](#)







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